

# coordination chemistry comparison rubidium vs other alkali chlorates

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## Compound Focus: Rubidium chlorate

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## Alkali Chlorates: A Basic Comparison

The table below summarizes available quantitative data for several alkali metal chlorates. Key differentiating factors include molecular weight, melting point, and solubility, which influence their applicability in various fields.

Property	Lithium Chlorate (LiClO <sub>3</sub> )	Sodium Chlorate (NaClO <sub>3</sub> )	Potassium Chlorate (KClO <sub>3</sub> )	Rubidium Chlorate (RbClO <sub>3</sub> )
Molar Mass (g/mol)	90.39 [1]	Information Missing	Information Missing	Information Missing
Melting Point (°C)	127.6 - 129 [1] [2]	Information Missing	Information Missing	Information Missing
Solubility in Water	459 g/100 mL (at 25°C) [1]	Information Missing	Information Missing	Information Missing
Density (g/cm <sup>3</sup> )	Information Missing	Information Missing	Information Missing	3.221 (X-ray) [3]

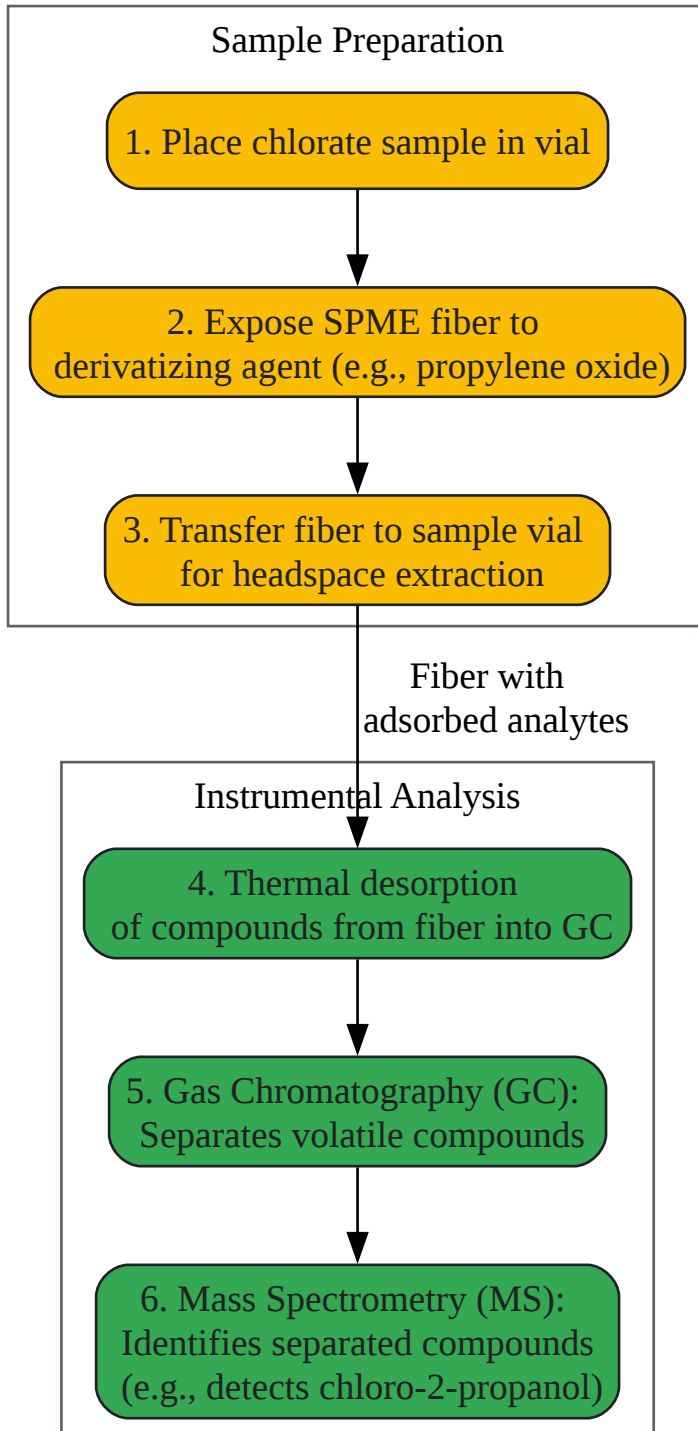
Property	Lithium Chlorate (LiClO <sub>3</sub> )	Sodium Chlorate (NaClO <sub>3</sub> )	Potassium Chlorate (KClO <sub>3</sub> )	Rubidium Chlorate (RbClO <sub>3</sub> )
Heat of Formation (kcal/mol)	Information Missing	Information Missing	Information Missing	-113.5 (PM7 calculation) [3]
Primary Discussed Applications	High-energy batteries [1] [2]	Biocides, disinfectants [4]	Oxidizer in explosives, matches, and fireworks [5]	Scientific/computational studies (e.g., crystal structure) [3]

## Key Characteristics and Research Applications

- **Lithium Chlorate:** Its most distinctive property is an extremely **high solubility in water** and a very **low melting point** for an inorganic salt [1]. This makes it a candidate for specialized applications like **high-energy-density flow batteries**, where it can function as a six-electron oxidant in a molten state [1] [2].
- **Potassium Chlorate:** This is a well-known oxidizer. A significant research challenge is its detection due to very low vapor pressure. Advanced methods like **on-fiber derivatization** followed by SPME/GC-MS analysis are used to detect its signature, which is crucial for security and forensic science [5].
- **Rubidium Chlorate:** Available information is primarily structural. Its crystal lattice parameters and thermodynamic properties like the heat of formation have been calculated computationally (e.g., using PM7 methods) [3]. Discussion in research forums suggests that chlorates of heavier alkali metals like rubidium and cesium are generally considered **theoretically more powerful oxidizers**, but their practical use is severely limited by high cost and radioactivity concerns (in the case of francium) [6].

## Experimental Insights

For researchers, understanding the detection methods for these compounds is crucial, especially for controlled or hazardous materials like potassium chlorate.



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This workflow is adapted from studies on detecting potassium chlorate, which requires a derivatization step to convert non-volatile chlorates into volatile compounds for analysis [5].

## Research Considerations and Alternatives

- **Practical Viability:** While heavier alkali chlorates like **rubidium chlorate** are subjects of theoretical interest, their **prohibitive cost and limited commercial availability** make them impractical for most applications compared to sodium or potassium chlorates [6].
- **Stability and Safety:** All chlorates are **strong oxidizers** and can form unstable, explosive mixtures when combined with organic materials, sulfur, or powdered metals [1]. This is a critical safety consideration for any laboratory handling these compounds.
- **Alternative Oxidizers:** For applications in chemistry and materials science, other oxidizing agents like **perchlorates** or **chlorine dioxide** are often used. Chlorine dioxide, for instance, is noted for being a fast-acting, broad-spectrum antimicrobial that is effective over a wider pH range than hypochlorite [4].

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